

2,4-Bis(phenylsulfonyl)phenol molecular structure and weight

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Compound of Interest

Compound Name: 2,4-Bis(phenylsulfonyl)phenol

Cat. No.: B170072

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An In-Depth Technical Guide to **2,4-Bis(phenylsulfonyl)phenol** (DBSP)

Introduction

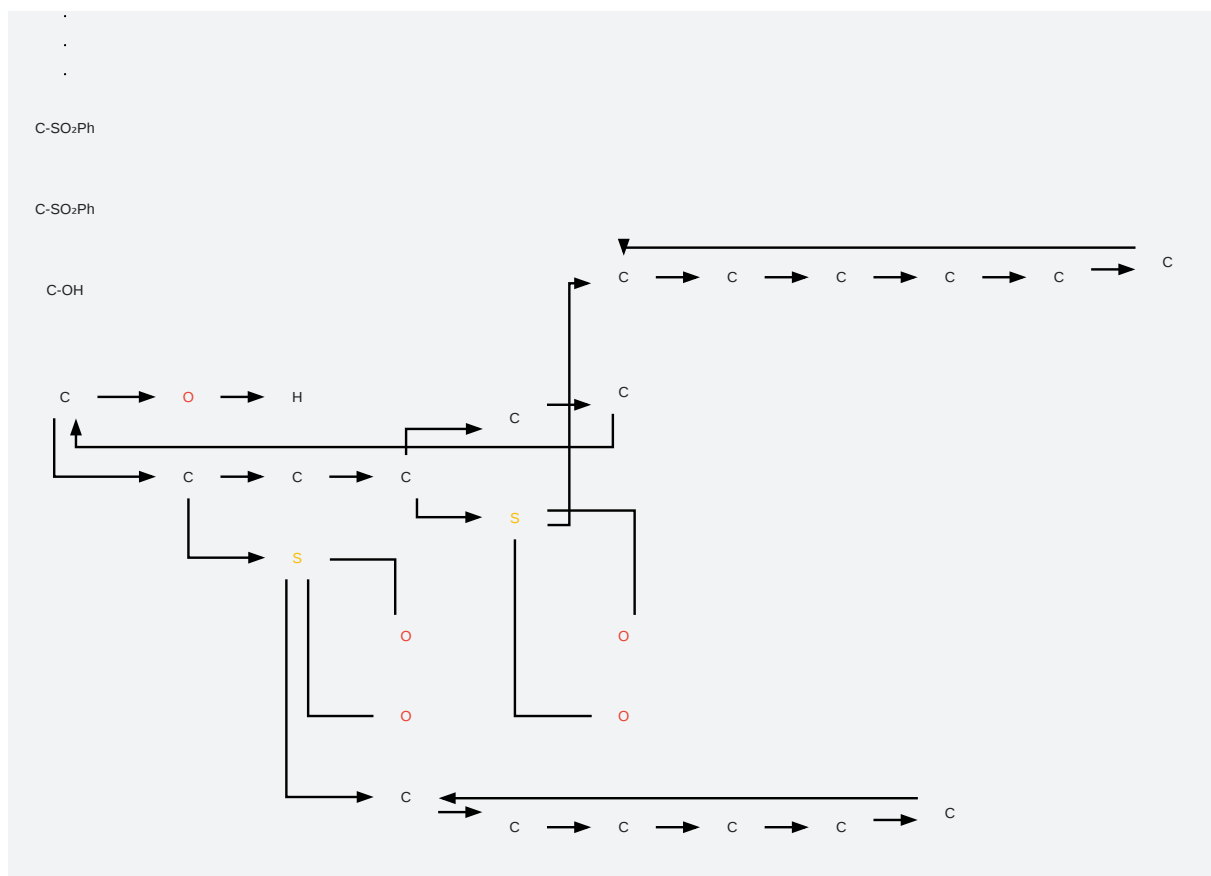
2,4-Bis(phenylsulfonyl)phenol, commonly identified by the acronym DBSP and CAS number 177325-75-6, is a specialized aromatic compound of significant interest in both industrial and research settings.[1][2] Its molecular architecture, featuring a central phenol ring substituted with two phenylsulfonyl groups, imparts a unique combination of thermal stability, reactivity, and functionality. This guide offers a comprehensive technical overview of DBSP, designed for researchers, chemists, and drug development professionals. We will delve into its molecular structure, physicochemical properties, synthesis, and key applications, with a focus on the scientific principles that underpin its utility.

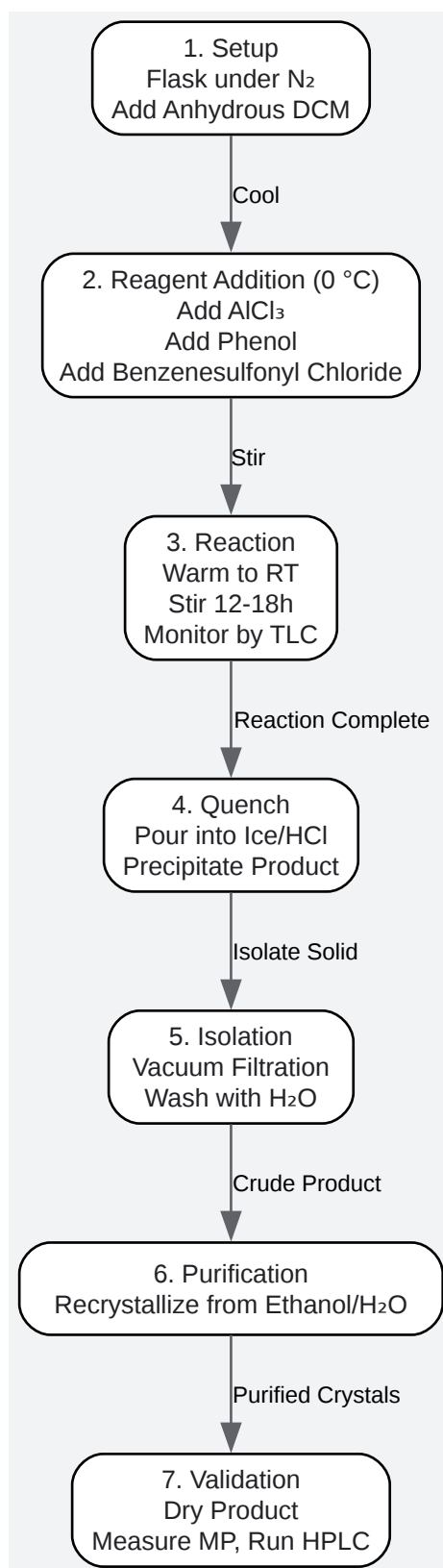
Part 1: Molecular Profile and Physicochemical Properties

Molecular Structure and Identity

The formal IUPAC name for this compound is 2,4-bis(benzenesulfonyl)phenol.[3] Its structure consists of a hydroxyl group (-OH) and two phenylsulfonyl (-SO₂Ph) groups attached to a benzene ring at the 1, 2, and 4 positions, respectively. The electron-withdrawing nature of the two sulfonyl groups significantly increases the acidity of the phenolic proton compared to phenol itself, a critical feature for its primary application.

- Molecular Formula: $C_{18}H_{14}O_5S_2$ [\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Weight: 374.43 g/mol [\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- CAS Number: 177325-75-6 [\[2\]](#)[\[4\]](#)
- Common Synonyms: DBSP, Phenol, 2,4-bis(phenylsulfonyl)-





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